

In-Depth Technical Guide: 2-Cyano-N-(2-methoxyethyl)acetamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-cyano-N-(2-methoxyethyl)acetamide

Cat. No.: B076922

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CAS Number: 15029-44-4

This technical guide provides a comprehensive overview of **2-cyano-N-(2-methoxyethyl)acetamide**, a valuable chemical intermediate. The information is tailored for researchers, scientists, and professionals engaged in drug development and fine chemical synthesis.

Chemical Identity and Properties

2-Cyano-N-(2-methoxyethyl)acetamide is a member of the cyanoacetamide family, characterized by a cyano group, an acetamide functional group, and an N-substituted 2-methoxyethyl chain.

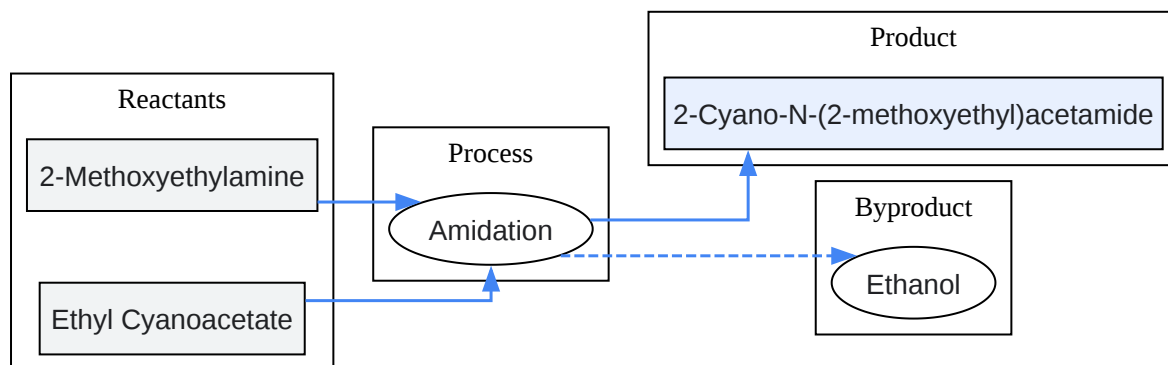
Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	15029-44-4	[Internal Search]
Molecular Formula	C ₆ H ₁₀ N ₂ O ₂	[Internal Search]
Molecular Weight	142.16 g/mol	[Internal Search]
Canonical SMILES	COCCNCC(=O)C#N	[Internal Search]
Physical State	Solid (predicted)	[Internal Search]
Solubility	Information not available	
Melting Point	Information not available	
Boiling Point	Information not available	
Density	Information not available	

Synthesis

While specific, detailed experimental protocols for the synthesis of **2-cyano-N-(2-methoxyethyl)acetamide** are not readily available in public literature, a general synthetic approach can be inferred from standard organic chemistry principles and analogous reactions. The most common method for the synthesis of N-substituted cyanoacetamides is the amidation of a cyanoacetic acid derivative with the corresponding amine.

General Synthesis Workflow



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Caption: General workflow for the synthesis of **2-cyano-N-(2-methoxyethyl)acetamide**.

Experimental Protocol (Hypothetical)

This protocol is a generalized procedure and may require optimization.

Materials:

- Ethyl cyanoacetate
- 2-Methoxyethylamine
- Anhydrous solvent (e.g., toluene, ethanol)
- Optional: a catalytic amount of a weak base

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve ethyl cyanoacetate in the chosen anhydrous solvent.
- Add an equimolar amount of 2-methoxyethylamine to the solution.
- If desired, add a catalytic amount of a suitable base to facilitate the reaction.

- Heat the reaction mixture to reflux and maintain for several hours. Monitor the reaction progress using an appropriate analytical technique such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent or by column chromatography.

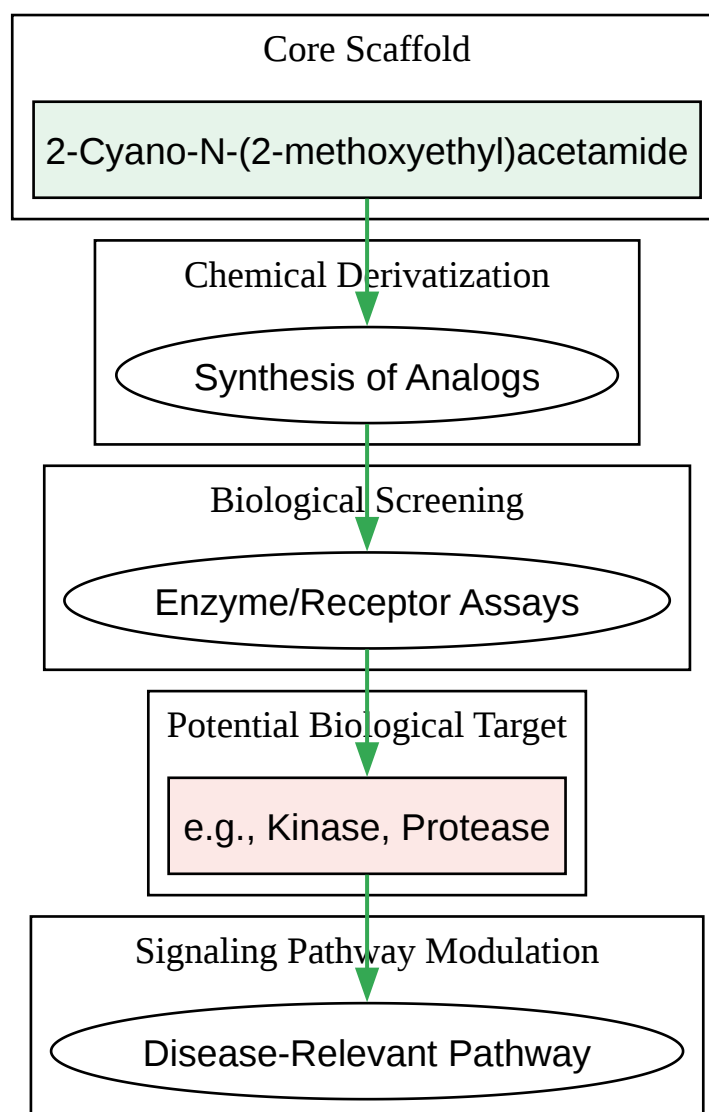
Applications in Research and Development

Cyanoacetamide derivatives are versatile building blocks in organic synthesis, particularly for the preparation of various heterocyclic compounds with potential biological activities. The presence of the reactive methylene group adjacent to the cyano and carbonyl groups allows for a variety of condensation and cyclization reactions.

While specific applications for **2-cyano-N-(2-methoxyethyl)acetamide** in drug development are not extensively documented, its structural motifs suggest potential utility in the synthesis of novel therapeutic agents. The methoxyethyl group can influence the pharmacokinetic properties of a molecule, such as solubility and metabolic stability.

Potential Signaling Pathway Involvement (Hypothetical)

Given that various cyanoacetamide derivatives have been explored as enzyme inhibitors, it is plausible that derivatives of **2-cyano-N-(2-methoxyethyl)acetamide** could be designed to target specific enzymes in signaling pathways relevant to disease. For instance, they could serve as scaffolds for the development of kinase inhibitors or protease inhibitors. Further research would be required to explore these possibilities.



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Caption: Logical relationship for the potential role of the compound in drug discovery.

Safety and Handling

Safety data sheets for **2-cyano-N-(2-methoxyethyl)acetamide** are not widely available. However, based on the known hazards of related cyanoacetamide compounds, the following precautions should be taken:

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid generating dust.

- **Storage:** Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong bases.
- **Hazards:** Cyanoacetamides can be harmful if swallowed, inhaled, or absorbed through the skin. They may cause irritation to the skin, eyes, and respiratory tract.

It is imperative to consult a comprehensive and up-to-date Safety Data Sheet (SDS) from the supplier before handling this compound.

Conclusion

2-Cyano-N-(2-methoxyethyl)acetamide is a chemical intermediate with potential applications in the synthesis of complex organic molecules, including those with potential therapeutic value. While detailed experimental and biological data for this specific compound are limited in the public domain, its structural features suggest it is a valuable tool for medicinal chemists and researchers in drug discovery. Further investigation is warranted to fully elucidate its properties and potential applications.

- To cite this document: BenchChem. [In-Depth Technical Guide: 2-Cyano-N-(2-methoxyethyl)acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b076922#2-cyano-n-2-methoxyethyl-acetamide-cas-number\]](https://www.benchchem.com/product/b076922#2-cyano-n-2-methoxyethyl-acetamide-cas-number)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com